

Personal protective equipment for handling Ban orl 24

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Compound of Interest

Compound Name: *Ban orl 24*

Cat. No.: *B2611640*

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Essential Safety Protocols for Handling BAN ORL 24

Disclaimer: The following guidance is based on the available information for **BAN ORL 24** (hydrochloride), a potent nociceptin receptor antagonist, and established best practices for handling potent chemical compounds in a laboratory setting.^{[1][2][3]} This guide should be adapted based on a thorough, activity-specific risk assessment. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

BAN ORL 24 is a potent and selective antagonist of the nociceptin (NOP) receptor.^{[2][3]} As with any potent compound, a multi-layered approach to safety is critical to minimize exposure.

Compound Identification and Properties

Property	Value
Formal Name	1-(phenylmethyl)-N-[3-(spiro[isobenzofuran-1(3H),4'-piperidin]-1'-yl)propyl]-2-pyrrolidinecarboxamide, dihydrochloride
CAS Number	1401463-54-4
Molecular Formula	C ₂₇ H ₃₅ N ₃ O ₂ • 2HCl
Molecular Weight	506.5 g/mol
Appearance	A solid
Solubility	Soluble in DMSO and water
Storage	Store at -20°C

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure risk. The required level of protection depends on the specific task and the scale of the operation.

Task Category	Primary PPE	Secondary/Task-Specific PPE
General Laboratory Work	<ul style="list-style-type: none">Safety glasses with side shieldsLaboratory coatClosed-toe shoesNitrile gloves	
Handling of Powders/Solids	<ul style="list-style-type: none">Chemical splash goggles or face shieldChemical-resistant lab coat or coverallsDouble-gloving (e.g., nitrile)Respiratory protection (e.g., N95 respirator or powered air-purifying respirator (PAPR), based on risk assessment)	<ul style="list-style-type: none">Chemical-resistant apronHead covering
Handling of Liquids/Solutions	<ul style="list-style-type: none">Chemical splash goggles or face shieldChemical-resistant gloves (e.g., nitrile)Chemical-resistant apron over lab coat	<ul style="list-style-type: none">Elbow-length gloves for mixing and loading
Equipment Cleaning & Decontamination	<ul style="list-style-type: none">Chemical splash goggles or face shieldHeavy-duty, chemical-resistant glovesWaterproof or chemical-resistant apron	<ul style="list-style-type: none">Respirator (if aerosols or vapors are generated)

Operational and Disposal Plans

A clear and concise plan for handling and disposal is essential to prevent contamination and ensure safety.

Experimental Protocols: Handling Procedures

- Preparation:
 - Designate a specific handling area, such as a certified chemical fume hood.

- Ensure proper ventilation and verify fume hood functionality.
- Assemble all necessary equipment, including PPE, before starting work.
- Minimize the quantity of the compound to be handled.
- Review the Safety Data Sheet (SDS) if available.
- Handling:
 - Always wear the appropriate PPE as outlined in the table above.
 - When weighing the solid, perform this task within the fume hood, using a disposable weigh boat.
 - When preparing solutions, add the solvent to the compound slowly to prevent splashing.
 - Conduct all manipulations of the compound within the designated handling area.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate cleaning agent.
 - Decontaminate all reusable equipment according to established laboratory procedures.
 - Remove PPE in the reverse order it was put on, taking care to avoid self-contamination.
 - Dispose of single-use PPE in the designated hazardous waste container.

Emergency Procedures: Spill and Exposure

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with a suitable absorbent material.
 - Collect the contaminated material into a designated hazardous waste container.

- Decontaminate the area with a suitable cleaning agent.
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.
 - Alert others and prevent entry to the area.
 - Contact the institution's environmental health and safety (EHS) office.
- Skin Exposure:
 - Immediately flush the affected area with copious amounts of water for at least 15 minutes.
 - Remove contaminated clothing.
 - Seek immediate medical attention.
- Eye Exposure:
 - Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
 - Seek immediate medical attention.

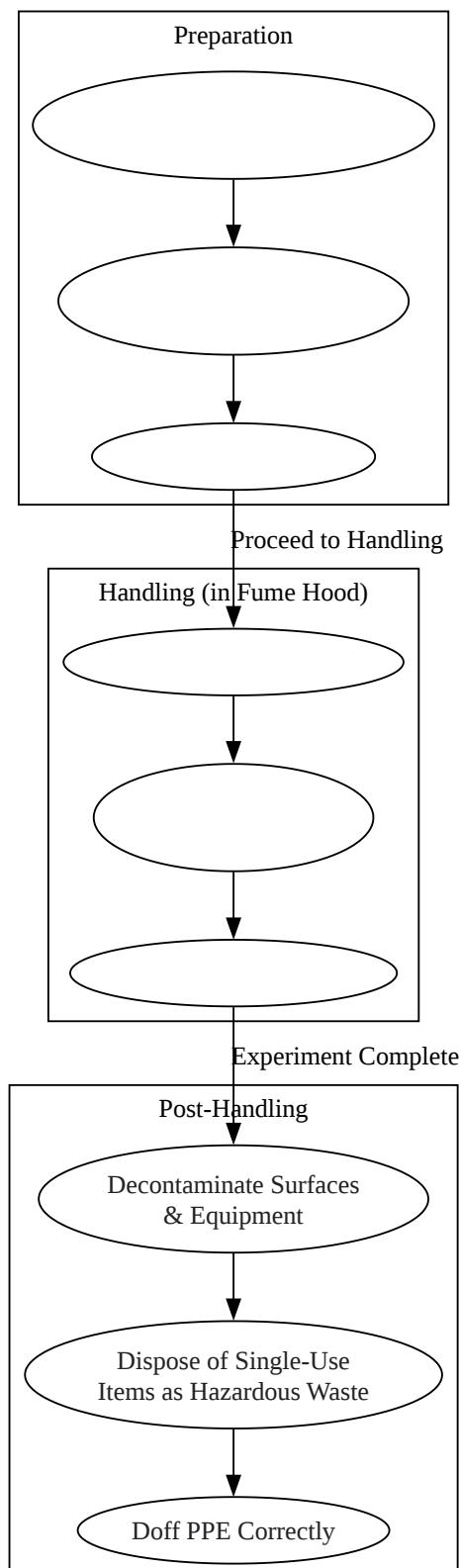
Disposal Plan

All waste materials containing **BAN ORL 24** must be treated as hazardous waste.

- Waste Segregation:
 - Separate waste into categories: solid waste (e.g., contaminated gloves, weigh boats), liquid waste (e.g., unused solutions), and sharps.
- Container Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name. Do not use abbreviations.

- Storage:
 - Store hazardous waste in compatible, sealed containers in a designated satellite accumulation area.
 - Ensure acids and bases are stored separately.
- Disposal:
 - Arrange for professional disposal through your institution's EHS office.
 - Do not dispose of **BAN ORL 24** down the drain. High-temperature incineration is often the recommended disposal method for potent pharmaceutical compounds.
 - Empty containers that held the compound must be triple-rinsed with a suitable solvent; the rinsate must be collected as hazardous waste. After rinsing, deface the label before disposing of the container.

Visualized Workflows

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// Minor Spill Path minor_spill_actions [label="Alert Others in Area\nDon Appropriate PPE\nUse Spill Kit to Absorb\nCollect as Hazardous Waste\nDecontaminate Area", shape=rectangle, fillcolor="#4285F4", fontcolor="#FFFFFF"]; location_check -> minor_spill_actions [label="Yes (Minor Spill)"];  
  
// Major Spill Path major_spill_actions [label="EVACUATE AREA\nPrevent Entry\nAlert Others\nContact EHS", shape=rectangle, fillcolor="#EA4335", fontcolor="#FFFFFF"]; location_check -> major_spill_actions [label="No (Major Spill)"];  
  
end_minor [label="Resume Work After\nDecontamination", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"]; end_major [label="Await EHS Arrival", shape=ellipse, fillcolor="#5F6368", fontcolor="#FFFFFF"];  
  
minor_spill_actions -> end_minor; major_spill_actions -> end_major; } dot  
Caption: Emergency Response Workflow for a BAN ORL 24 Spill.
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- 3. medchemexpress.com [medchemexpress.com]
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